

Personal protective equipment for handling DEHP-d4

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Compound of Interest

Compound Name: DEHP-d4

Cat. No.: B131504

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Essential Safety and Handling Guide for DEHP-d4

This guide provides critical safety and logistical information for the handling and disposal of **DEHP-d4** (Bis(2-ethylhexyl) phthalate-d4) in a laboratory setting. Adherence to these procedures is essential for minimizing exposure risk and ensuring a safe research environment. As the toxicological properties of **DEHP-d4** are considered identical to its unlabeled counterpart, DEHP, all safety protocols for DEHP must be strictly followed.

DEHP is classified as a substance that may damage fertility or the unborn child (Reproductive Toxicity Category 1B) and is reasonably anticipated to be a human carcinogen.^[1] Therefore, handling this compound requires stringent safety measures to prevent exposure.

Occupational Exposure Limits and Physical Data

All work with **DEHP-d4** should be conducted in a manner that keeps airborne concentrations well below established exposure limits.

Parameter	Value	Agency/Source
OSHA PEL (8-hour TWA)	5 mg/m ³	OSHA[1][2][3]
OSHA STEL (15-minute)	10 mg/m ³	OSHA[2][3]
NIOSH REL (10-hour TWA)	5 mg/m ³	NIOSH[1]
NIOSH STEL (15-minute)	10 mg/m ³	NIOSH[1]
ACGIH TLV (8-hour TWA)	5 mg/m ³	ACGIH[1]
Molecular Formula	C ₂₄ D ₄ H ₃₄ O ₄	Sigma-Aldrich
Molecular Weight	394.58 g/mol	LGC Standards, ChemScene[4][5]
Form	Liquid	Sigma-Aldrich
Boiling Point	386 °C (727 °F)	OSHA[6]
Density	0.996 g/mL at 25 °C	Sigma-Aldrich

OSHA: Occupational Safety and Health Administration; PEL: Permissible Exposure Limit; TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; NIOSH: National Institute for Occupational Safety and Health; REL: Recommended Exposure Limit; ACGIH: American Conference of Governmental Industrial Hygienists; TLV: Threshold Limit Value.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is the primary defense against direct chemical exposure. The following equipment is mandatory when handling **DEHP-d4**.

PPE Category	Recommended Equipment	Rationale and Specifications
Eye/Face Protection	Chemical safety goggles meeting ANSI Z87.1 standard. A face shield should be worn over goggles if there is a significant splash hazard.	To protect eyes and face from splashes of DEHP-d4, which is an oily liquid.
Skin Protection	Gloves: Chemical-resistant gloves are required. Nitrile or Butyl rubber gloves are recommended based on their high resistance to DEHP. Always inspect gloves for tears or holes before use and replace them immediately if contact occurs. Lab Coat: A chemical-resistant lab coat or apron.	To prevent skin contact. DEHP can be absorbed through the skin. See the glove resistance table below for details. A lab coat protects personal clothing and skin from contamination.
Respiratory Protection	Not typically required if work is performed within a certified chemical fume hood. If there is a potential for generating aerosols or vapors outside of a fume hood, a NIOSH-approved respirator with an organic vapor cartridge is necessary.	To prevent inhalation of aerosols or vapors. DEHP is an oily liquid with low volatility but can form aerosols.
Footwear	Closed-toe and closed-heel shoes, preferably made of a chemical-resistant material.	To protect feet from potential spills.

Glove Chemical Resistance for DEHP

Glove Material	Breakthrough Time (minutes)	Degradation Rating
Butyl Rubber	> 480	Excellent
Nitrile Rubber	> 360	Excellent
Viton™	> 480	Excellent
Neoprene	30	Fair

Data sourced from Ansell Chemical Resistance Guide.[7][8] Breakthrough time is the time it takes for the chemical to permeate the glove material. A longer time indicates better protection.

Handling and Disposal Procedures

Best Practice Protocol for Handling DEHP-d4

This protocol outlines the standard procedure for safely handling **DEHP-d4** in a laboratory setting.

- Preparation and Planning:
 - Review the Safety Data Sheet (SDS) for DEHP and **DEHP-d4** before beginning work.
 - Ensure a certified chemical fume hood is available and functioning correctly.
 - Locate the nearest emergency eyewash station and safety shower.
 - Prepare all necessary materials and equipment (e.g., glassware, solvents, pipettes) and place them inside the fume hood to minimize movement in and out of the containment area.
 - Designate a specific hazardous waste container for **DEHP-d4** waste.
- Donning PPE:
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear appropriate closed-toe shoes.

- Put on chemical safety goggles.
- Wash and dry hands, then don the appropriate chemical-resistant gloves (e.g., Nitrile).
- Chemical Handling:
 - Conduct all manipulations of **DEHP-d4** exclusively within the chemical fume hood.
 - Use caution to avoid generating aerosols. When transferring the liquid, dispense it slowly against the inner wall of the receiving container.
 - Use disposable pipettes or tips to prevent cross-contamination.
 - Keep all containers of **DEHP-d4** sealed when not in use.
- Post-Handling:
 - Wipe down the work surface inside the fume hood with an appropriate solvent (e.g., isopropanol or ethanol) and dispose of the wipes in the designated hazardous waste container.
 - Securely seal all primary and waste containers containing **DEHP-d4**.
- Doffing PPE:
 - Remove gloves using a technique that avoids skin contact with the outer surface and dispose of them in the hazardous waste container.
 - Remove the lab coat, turning it inside out if there is a possibility of contamination.
 - Remove safety goggles.
 - Wash hands thoroughly with soap and water.

Disposal Plan

DEHP is classified as a hazardous waste. All **DEHP-d4** waste, including contaminated materials, must be disposed of following institutional and regulatory guidelines.

- **Waste Classification:** Diethylhexyl phthalate is listed by the EPA with the RCRA waste code U028. All waste containing **DEHP-d4** should be treated under this classification.
- **Waste Collection:**
 - Collect all liquid waste containing **DEHP-d4** in a clearly labeled, sealed, and chemically compatible container. Do not mix with incompatible waste streams.
 - Solid waste (e.g., contaminated gloves, pipette tips, wipes) must be collected in a separate, sealed, and labeled hazardous waste container.
- **Storage:** Store waste containers in a designated satellite accumulation area within the lab, away from incompatible materials.
- **Disposal:** Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.^[9]^[10] Do not pour **DEHP-d4** waste down the drain.^[9]

Safety Workflows and Logic

The following diagrams illustrate the essential workflows for handling **DEHP-d4** safely.

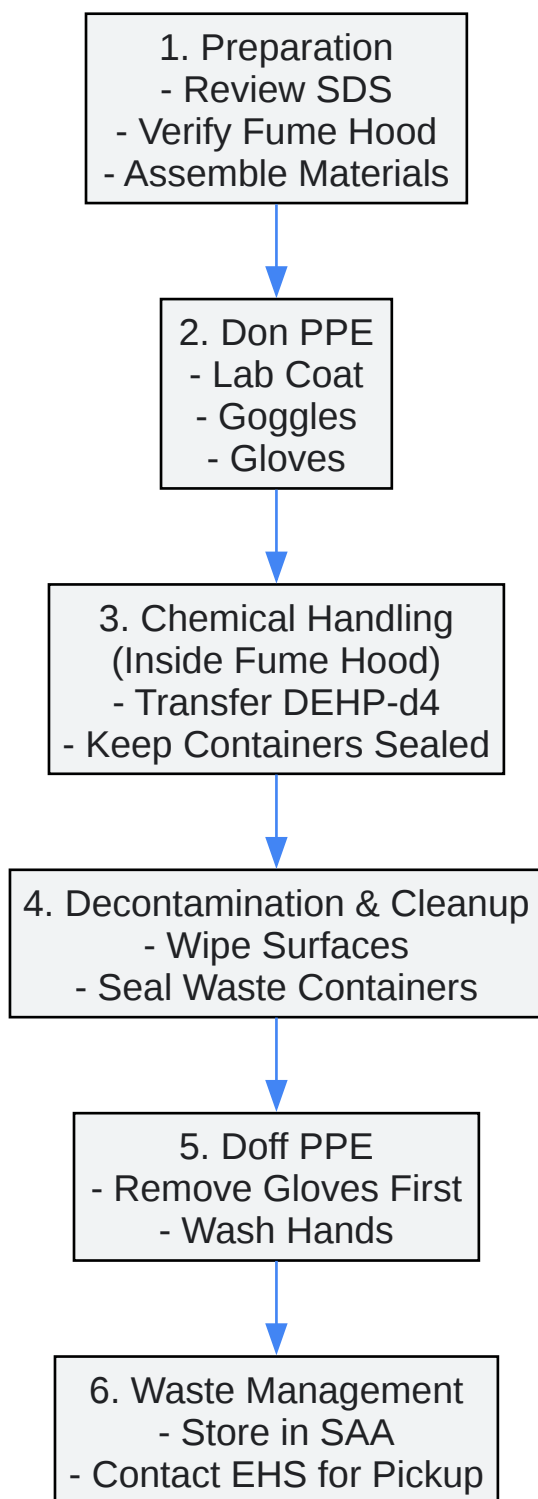


Diagram 1: DEHP-d4 Handling Workflow

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Caption: Workflow for handling **DEHP-d4** from preparation to disposal.

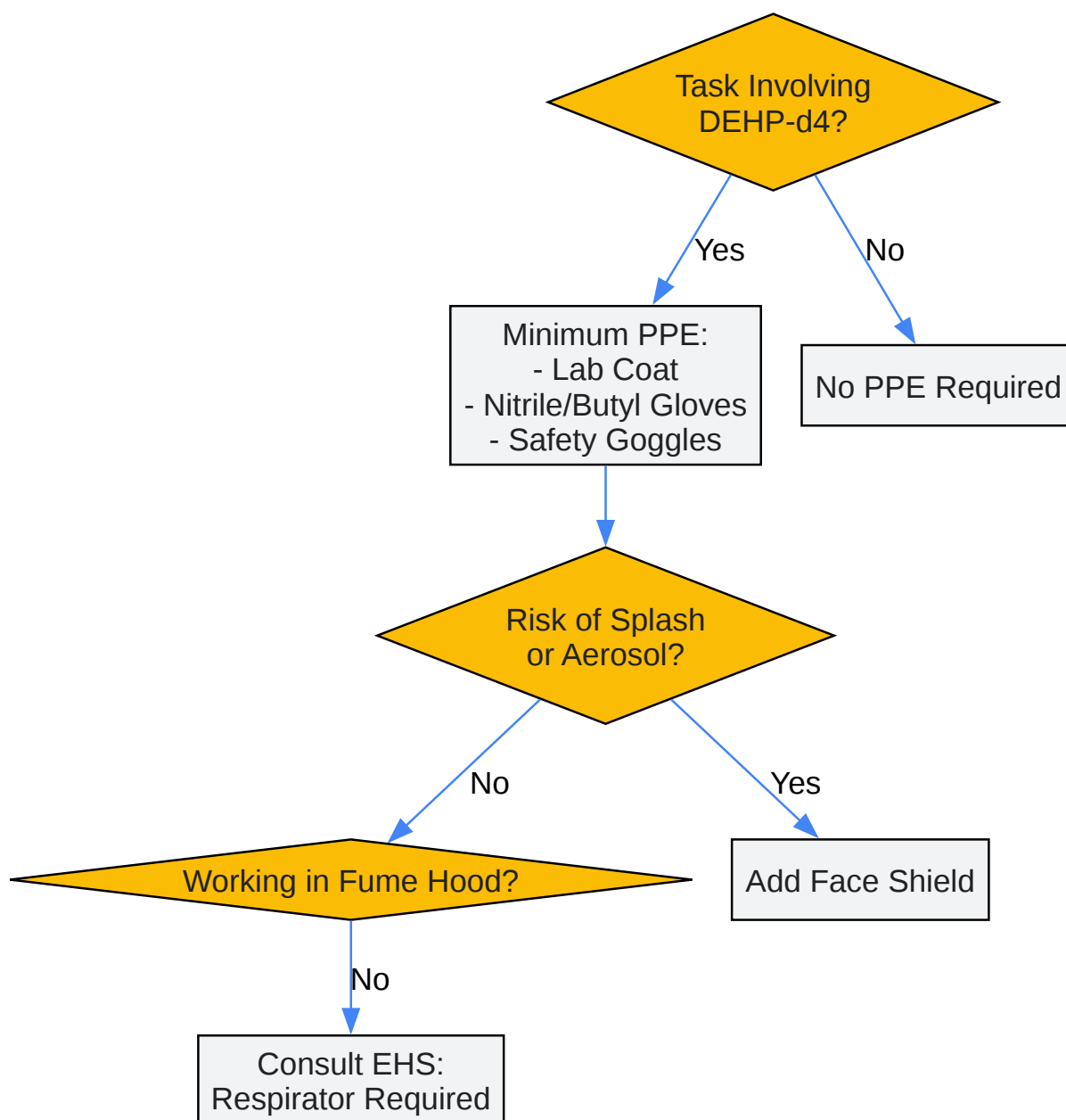


Diagram 2: PPE Selection Logic for DEHP-d4

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Caption: Decision logic for selecting appropriate PPE for **DEHP-d4**.

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